

UMI-77 precipitation in aqueous solutions

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Compound of Interest

Compound Name: UMI-77-d4

Cat. No.: B12424452

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UMI-77 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of UMI-77, with a specific focus on addressing its precipitation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is UMI-77 and what is its mechanism of action?

A1: UMI-77 is a selective small-molecule inhibitor of Myeloid cell leukemia-1 (Mcl-1), an anti-apoptotic protein belonging to the Bcl-2 family.^{[1][2][3]} Mcl-1 prevents programmed cell death (apoptosis) by binding to and sequestering pro-apoptotic proteins like Bax and Bak.^{[1][4]} UMI-77 works by binding to a specific region on Mcl-1 called the BH3-binding groove with a high affinity (K_i of approximately 490 nM).^{[1][2][5]} This action blocks the Mcl-1/Bax and Mcl-1/Bak interactions, freeing Bax and Bak to trigger the intrinsic apoptotic pathway, which involves cytochrome c release and caspase activation, ultimately leading to cell death.^{[1][5]}

Q2: Why is my UMI-77 precipitating when I add it to my aqueous cell culture medium or buffer?

A2: UMI-77 is inherently hydrophobic and is practically insoluble in water.^{[6][7]} Precipitation occurs when a concentrated stock solution, typically made in an organic solvent like DMSO, is diluted into an aqueous solution (e.g., PBS, saline, or cell culture media). The abrupt change in solvent polarity reduces the solubility of UMI-77 below its working concentration, causing it to "crash out" or precipitate.

Q3: What is the recommended solvent for preparing UMI-77 stock solutions?

A3: The recommended solvent for preparing high-concentration stock solutions of UMI-77 is fresh, anhydrous Dimethyl Sulfoxide (DMSO).^{[6][7]} Ethanol is also a viable solvent, though solubility may be lower than in DMSO.^{[6][7][8]} It is critical to use high-quality, moisture-free DMSO, as absorbed moisture can reduce the compound's solubility.^[6]

Q4: What is the maximum recommended concentration for a UMI-77 stock solution?

A4: UMI-77 exhibits high solubility in DMSO, with sources reporting maximal concentrations ranging from approximately 23 mg/mL to over 90 mg/mL.^{[6][7][8][9]} For practical purposes, preparing a stock solution in the range of 10-20 mM in anhydrous DMSO is common and provides a convenient concentration for serial dilutions.

Q5: How should I properly store my UMI-77 powder and stock solutions?

A5: Proper storage is crucial for maintaining the stability and activity of UMI-77.

- Powder: Store the solid compound at -20°C for long-term stability (up to 3 years).^{[6][8]}
- Stock Solutions: Prepare aliquots of the stock solution in DMSO to avoid repeated freeze-thaw cycles.^[6] For storage, it is recommended to keep these aliquots at -80°C (stable for 6 months to a year) or at -20°C for shorter periods (stable for about one month).^{[2][6]} It is advised to use prepared solutions promptly.^[7]

Quantitative Data Summary

The following tables provide key quantitative data for UMI-77 based on available literature.

Table 1: Solubility of UMI-77

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Notes |
|---------|-----------------------|--------------------------|--|
| DMSO | ≥ 23.4 to 93[6][7][9] | ≥ 50 to ~198[6] | Fresh, anhydrous DMSO is recommended. Sonication or warming to 37°C can aid dissolution. [6][7][8] |
| Ethanol | ≥ 7.2 to 93[6][7][8] | ≥ 15 to ~198 | Sonication may be required.[8] |
| Water | Insoluble[6][7] | Insoluble | UMI-77 is not soluble in purely aqueous solutions. |

| In Vivo Formulation | ≥ 2.5 to 8.6[3][8] | ≥ 5.34 to 18.36[3][8] | Requires a co-solvent system (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline).[3][8][9] |

Table 2: Binding Affinity of UMI-77 to Bcl-2 Family Proteins

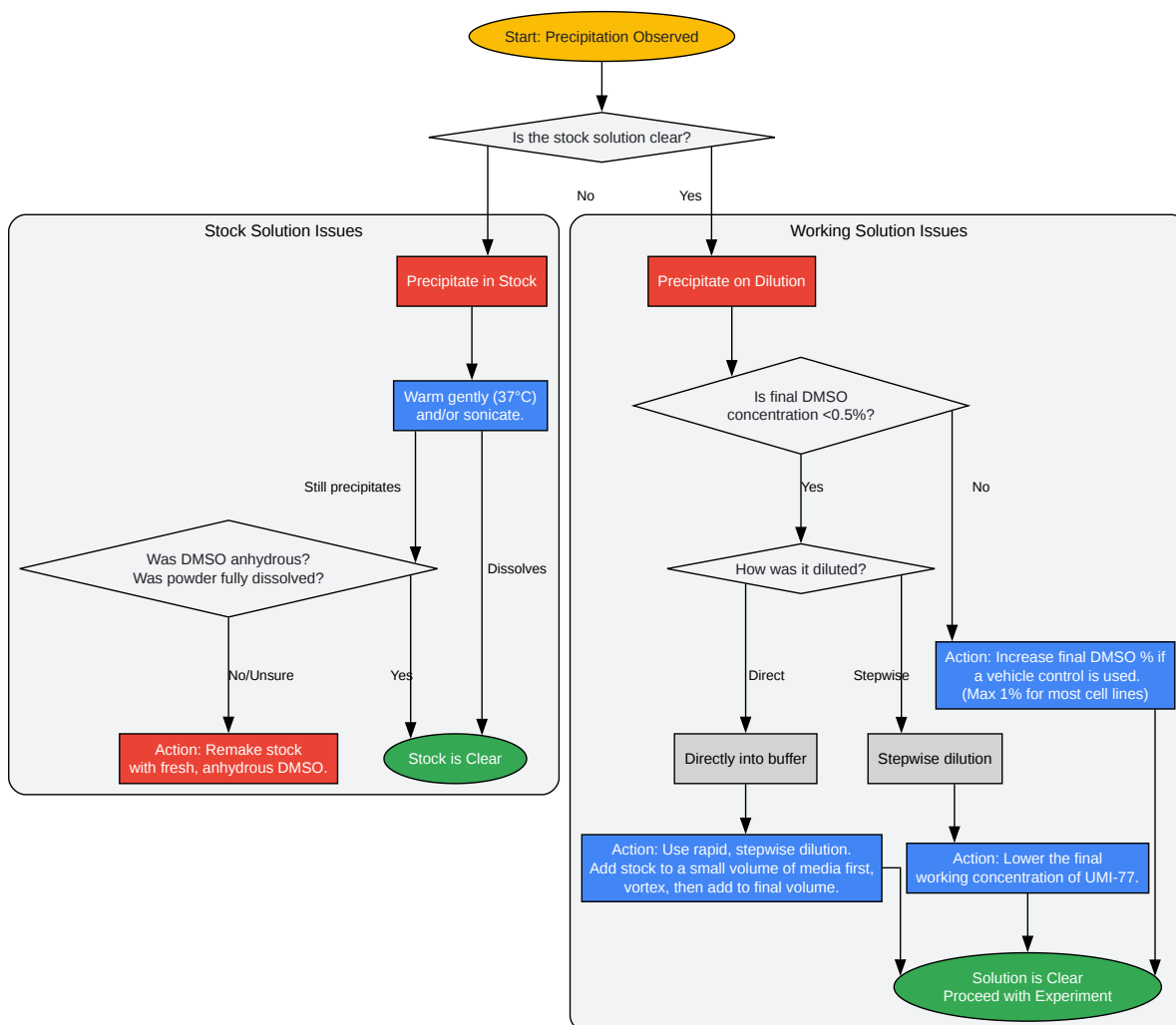
| Protein | Binding Affinity (Ki) | Notes |
|----------|---------------------------|--|
| Mcl-1 | 0.49 μM (490 nM)[1][3][5] | Selective and potent binding. |
| Bfl-1/A1 | 5.33 μM[3][4] | ~11-fold less affinity than for Mcl-1. |
| Bcl-w | 8.19 μM[3][4] | ~17-fold less affinity than for Mcl-1. |
| Bcl-2 | 23.83 μM[3][4] | ~49-fold less affinity than for Mcl-1. |

| Bcl-xL | 32.99 μM[3][4] | ~67-fold less affinity than for Mcl-1. |

Troubleshooting Guide: UMI-77 Precipitation

This guide provides a logical workflow to diagnose and solve precipitation issues during your experiments.

UMI-77 Precipitation Troubleshooting Workflow



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Caption: Troubleshooting workflow for UMI-77 precipitation issues.

Experimental Protocols

Protocol 1: Preparation of a 10 mM UMI-77 Stock Solution in DMSO

Materials:

- UMI-77 powder (MW: 468.34 g/mol)[\[6\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Procedure:

- Allow the UMI-77 powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of UMI-77 powder in a sterile tube. For example, to make 1 mL of a 10 mM stock, weigh 4.68 mg of UMI-77.
- Add the calculated volume of anhydrous DMSO. For 4.68 mg, add 1 mL of DMSO.
- Vortex thoroughly to dissolve the powder. If dissolution is slow, gentle warming of the tube to 37°C or brief sonication in an ultrasonic water bath can be applied.[\[7\]](#)[\[8\]](#)
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[\[2\]](#)[\[6\]](#)

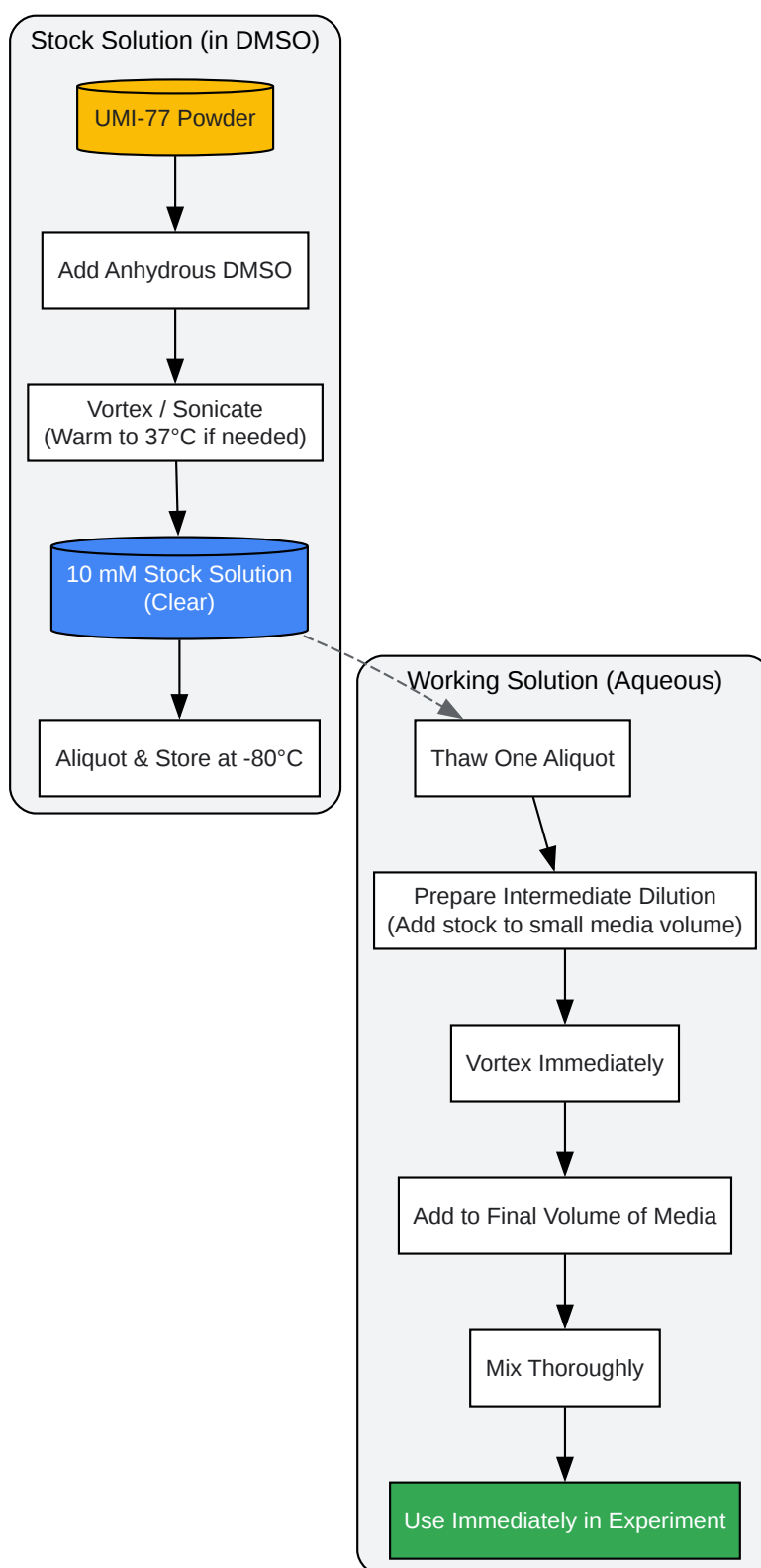
Protocol 2: Preparation of an Aqueous Working Solution for Cell Culture

Objective: To dilute the DMSO stock solution into an aqueous cell culture medium while minimizing precipitation. The key is to ensure rapid and thorough mixing during dilution.

Procedure:

- Thaw a single aliquot of the UMI-77 DMSO stock solution at room temperature.
- Determine the final concentration needed for your experiment (e.g., 10 μ M).
- Perform a serial or stepwise dilution. Avoid adding the small volume of concentrated stock directly into the final large volume of media.
- Recommended Method (Stepwise Dilution): a. Pipette a small volume of your final cell culture medium (e.g., 100-200 μ L) into a sterile tube. b. Add the required volume of the UMI-77 stock solution to this small volume of media. For example, to make a 10 μ M solution from a 10 mM stock (a 1:1000 dilution), add 1 μ L of stock to 100 μ L of media to create an intermediate dilution. c. Immediately and vigorously vortex or pipette-mix the intermediate dilution. d. Quickly transfer this intermediate dilution into the final volume of cell culture medium and mix thoroughly.
- Use the final working solution immediately for your experiment. Do not store diluted aqueous solutions of UMI-77.

UMI-77 Solution Preparation Workflow



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Caption: Recommended workflow for preparing UMI-77 stock and working solutions.

Mechanism of Action: UMI-77 Signaling Pathway

UMI-77 induces apoptosis by inhibiting the anti-apoptotic protein Mcl-1.

UMI-77 Induced Apoptosis Pathwaydot

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